

# A Comprehensive Technical Guide to the Molecular Structure of (Thian-3-yl)methanamine

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## Compound of Interest

Compound Name: *Thian-3-ylmethanamine*

CAS No.: *1369145-95-8*

Cat. No.: *B3236432*

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**Abstract:** (Thian-3-yl)methanamine, a saturated sulfur-containing heterocycle, represents a valuable and versatile building block in modern medicinal chemistry. Its unique three-dimensional structure, conformational flexibility, and physicochemical properties make it an attractive scaffold for the design of novel therapeutic agents. This guide provides an in-depth analysis of the molecular architecture of (thian-3-yl)methanamine, offering insights into its structural features, conformational preferences, and the analytical techniques essential for its characterization. Furthermore, this document outlines a robust synthetic strategy and discusses the compound's significance as a bioisosteric element in drug design, providing a foundational resource for researchers in chemical synthesis and drug development.

## Part I: Molecular Architecture and Physicochemical Properties

The rational design of new chemical entities in drug discovery is predicated on a deep understanding of molecular structure. (Thian-3-yl)methanamine, built upon a thiane (tetrahydrothiopyran) core, possesses distinct structural characteristics that govern its interactions with biological targets.

## Core Structure and Nomenclature

(Thian-3-yl)methanamine is a primary amine where the aminomethyl group ( $-\text{CH}_2\text{NH}_2$ ) is attached to the 3-position of a thiane ring. The thiane ring is a six-membered saturated heterocycle containing five carbon atoms and one sulfur atom.

- Systematic IUPAC Name: (Thian-3-yl)methanamine
- Common Synonyms: 3-(Aminomethyl)tetrahydro-2H-thiopyran, 1-(Thian-3-yl)methanamine
- Molecular Formula:  $\text{C}_6\text{H}_{13}\text{NS}$
- Molecular Weight: 131.24 g/mol

The fundamental structure is depicted below, illustrating the numbering of the heterocyclic ring, which commences at the sulfur atom.

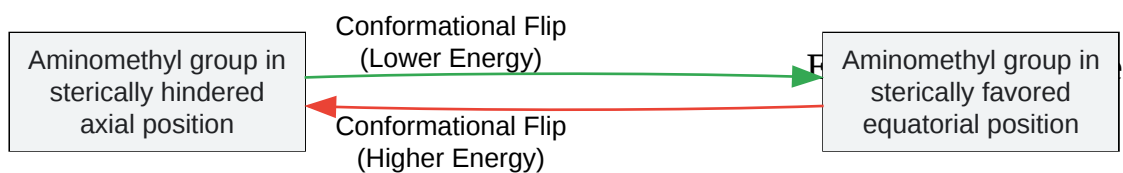
Caption: 2D representation of (Thian-3-yl)methanamine.

## Conformational Analysis

The thiane ring is not planar and, similar to cyclohexane, predominantly adopts a chair conformation to minimize angular and torsional strain. This conformational preference is a critical determinant of the molecule's overall shape and how it presents its functional groups for intermolecular interactions.

A gas-phase electron diffraction study of the parent thiane molecule confirmed the chair conformation, noting that the ring is somewhat more puckered than cyclohexane.<sup>[1]</sup> The key structural parameters include a C-S-C bond angle of approximately  $97.6^\circ$  and S-C bond lengths of 1.811 Å.<sup>[1]</sup>

The aminomethyl substituent at the C3 position can exist in two distinct orientations: axial or equatorial. The equatorial conformation is generally more stable due to the minimization of 1,3-diaxial steric interactions. The energy difference between these conformers dictates the equilibrium population and can significantly influence binding affinity to a biological target.



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Caption: Equilibrium between axial and equatorial conformers.

## Computed Physicochemical Properties

The physicochemical properties of a molecule are paramount in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The table below summarizes key computed properties for (thian-3-yl)methanamine.

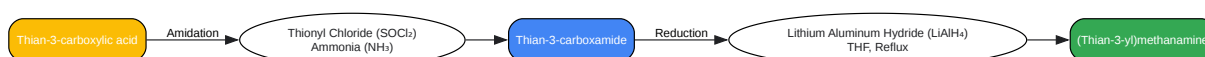
| Property                | Value                      | Significance in Drug Development                                                          |
|-------------------------|----------------------------|-------------------------------------------------------------------------------------------|
| Molecular Weight        | 131.24 g/mol               | Compliant with Lipinski's Rule of Five (<500 Da), favoring oral bioavailability.          |
| XLogP3                  | 1.2                        | Indicates moderate lipophilicity, balancing aqueous solubility and membrane permeability. |
| Hydrogen Bond Donors    | 1 (from -NH <sub>2</sub> ) | Allows for crucial hydrogen bonding interactions with biological targets.                 |
| Hydrogen Bond Acceptors | 2 (from N and S)           | The nitrogen and sulfur atoms can act as H-bond acceptors, enhancing target binding.      |
| Rotatable Bonds         | 2                          | Low number suggests limited conformational entropy loss upon binding, which is favorable. |

## Part II: Synthesis and Characterization

The synthesis of novel chemical matter requires robust and reproducible protocols. While a specific, published synthesis for (thian-3-yl)methanamine is not readily available, a reliable route can be designed based on well-established transformations of related sulfur heterocycles.<sup>[2][3][4]</sup>

### Proposed Synthetic Pathway

A logical and efficient approach to (thian-3-yl)methanamine involves the reduction of an accessible precursor, such as a nitrile or an amide derived from thian-3-carboxylic acid. The reduction of an amide is often a high-yielding and reliable method.



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Caption: Proposed two-step synthesis of (Thian-3-yl)methanamine.

### Experimental Protocol: Amide Reduction

This protocol is a self-validating system. Successful synthesis relies on the careful execution of each step and confirmation of the product's identity through the analytical methods described in the subsequent section.

Objective: To synthesize (Thian-3-yl)methanamine via the reduction of Thian-3-carboxamide.

Materials:

- Thian-3-carboxamide (1.0 equiv)
- Lithium aluminum hydride (LiAlH<sub>4</sub>) (2.0-3.0 equiv)
- Anhydrous Tetrahydrofuran (THF)
- Deionized Water

- 15% Aqueous Sodium Hydroxide (NaOH)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Dichloromethane (DCM)
- Rotary Evaporator, Magnetic Stirrer, Reflux Condenser, Ice Bath

#### Procedure:

- **Reaction Setup:** Under an inert atmosphere (Nitrogen or Argon), carefully add lithium aluminum hydride (2.0 equiv) to a flame-dried, three-neck round-bottom flask containing anhydrous THF. Cool the resulting suspension to 0 °C using an ice bath.
- **Substrate Addition:** Dissolve thian-3-carboxamide (1.0 equiv) in a minimal amount of anhydrous THF and add it dropwise to the stirred LiAlH<sub>4</sub> suspension. Causality Note: Slow, dropwise addition is crucial to control the initial exothermic reaction and prevent side reactions.
- **Reflux:** After the addition is complete, remove the ice bath and fit the flask with a reflux condenser. Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching (Fieser Workup):** Cool the reaction mixture to 0 °C. Cautiously and sequentially add deionized water (X mL), followed by 15% aqueous NaOH (X mL), and finally deionized water (3X mL), where X is the mass of LiAlH<sub>4</sub> used in grams. Trustworthiness Note: This specific quenching procedure is designed to produce a granular, easily filterable precipitate of aluminum salts, simplifying the workup.
- **Filtration and Extraction:** Allow the mixture to stir at room temperature for 30 minutes, then filter the solids through a pad of Celite, washing the filter cake with THF. Combine the filtrates and concentrate under reduced pressure. Dissolve the residue in DCM and extract with 1M HCl.
- **Isolation:** Basify the aqueous layer with 4M NaOH and extract the product with DCM (3x). Combine the organic layers, dry over anhydrous MgSO<sub>4</sub>, filter, and concentrate in vacuo to yield the crude (thian-3-yl)methanamine.

- Purification: If necessary, purify the product by distillation or column chromatography on silica gel.

## Spectroscopic and Structural Elucidation

Confirming the molecular structure of the synthesized product is a critical, non-negotiable step. A combination of spectroscopic techniques provides unambiguous evidence of its identity and purity.<sup>[5][6]</sup>

| Technique           | Expected Observations                                                                                                                                                                                                                                                                                                         |
|---------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| <sup>1</sup> H NMR  | Complex multiplets for the thiane ring protons ( $\delta$ 1.5-3.0 ppm). A distinct signal for the -CH <sub>2</sub> -NH <sub>2</sub> protons ( $\delta$ ~2.7 ppm) and a broad singlet for the -NH <sub>2</sub> protons (variable shift). Coupling constants can help elucidate the dominant chair conformation. <sup>[7]</sup> |
| <sup>13</sup> C NMR | Expect 5 distinct signals for the thiane ring carbons and one signal for the aminomethyl carbon. The carbons adjacent to the sulfur atom (C2, C6) will be shifted downfield compared to their cyclohexane analogs.                                                                                                            |
| Mass Spec (EI)      | A molecular ion peak (M <sup>+</sup> ) at m/z = 131. Key fragmentation patterns would include the loss of the amino group or cleavage of the heterocyclic ring.                                                                                                                                                               |
| IR Spectroscopy     | Characteristic N-H stretching vibrations for a primary amine (two bands in the 3300-3500 cm <sup>-1</sup> region). C-H stretching for sp <sup>3</sup> carbons just below 3000 cm <sup>-1</sup> .                                                                                                                              |

## Part III: Significance in Medicinal Chemistry and Drug Design

The strategic incorporation of specific scaffolds is a cornerstone of modern drug discovery. The thiane ring is an increasingly appreciated "privileged structure" due to its favorable properties as a bioisostere.

## The Thian Scaffold as a Pharmacophore Element

The thiane ring is often employed as a bioisosteric replacement for more common rings like piperidine or cyclohexane.<sup>[8][9][10][11]</sup> This substitution can confer several advantages:

- **Modulation of Physicochemical Properties:** The sulfur atom, being less basic and more lipophilic than the nitrogen in piperidine, alters the molecule's pKa, lipophilicity (LogP), and metabolic profile.
- **Improved Metabolic Stability:** The C-S bond is generally more resistant to metabolic oxidation compared to the C-N bond in piperidines, potentially reducing clearance by cytochrome P450 enzymes.
- **Unique Vectorial Properties:** The defined chair conformation of the thiane ring positions substituents in precise three-dimensional orientations, which can be optimized for target binding. The sulfur atom itself can participate in non-covalent interactions within a protein binding pocket.<sup>[12]</sup>

## Bioisosteric Relationships and Analogs

Understanding the subtle differences between (thian-3-yl)methanamine and its analogs is key to leveraging its unique properties in drug design.

Caption: Bioisosteric analogs of (Thian-3-yl)methanamine.

- **(Thiophen-3-yl)methanamine:** The aromatic analog is flat and electron-rich.<sup>[13]</sup> Its planarity can be advantageous for stacking interactions (e.g.,  $\pi$ - $\pi$  stacking), but it often has a different metabolic profile, sometimes leading to reactive metabolites.
- **(Thietan-3-yl)methanamine:** The four-membered thietane ring possesses significant ring strain.<sup>[14][15][16]</sup> This alters bond angles and lengths, presenting substituents in a very different spatial arrangement compared to the thiane ring. While less common, this strained ring has gained attention as a unique chemical motif.

- (Piperidin-3-yl)methanamine): As the nitrogen analog, piperidine introduces a basic center that is typically protonated at physiological pH. This profoundly impacts solubility, cell permeability, and the potential for ionic interactions with targets like aspartate or glutamate residues.

## Conclusion

(Thian-3-yl)methanamine is more than a simple amine; it is a sophisticated chemical tool for the modern medicinal chemist. Its well-defined, three-dimensional structure, dominated by the stable chair conformation of the thiane ring, provides a reliable scaffold for presenting pharmacophoric elements to biological targets. A clear understanding of its molecular architecture, coupled with robust synthetic and analytical methodologies, empowers researchers to harness its potential as a bioisosteric replacement for other cyclic systems, ultimately aiding in the design of safer and more effective therapeutics. The principles and protocols outlined in this guide serve as a foundational resource for the exploration and application of this valuable heterocyclic building block.

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